

# Performance Assessment of 2-Amino-p-cresol in Specialized Chemical Synthesis

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *2-Amino-p-cresol Hydrochloride*

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## A Comparative Guide for Researchers and Drug Development Professionals

**Introduction:** 2-Amino-p-cresol, also known as 2-amino-4-methylphenol, is a versatile aromatic intermediate with significant applications in the synthesis of dyes, colorants, and potentially in the pharmaceutical and agrochemical industries. Its bifunctional nature, possessing both an amino and a hydroxyl group, allows for a range of chemical transformations. This guide provides an objective comparison of 2-Amino-p-cresol's performance against common alternatives in its primary applications, supported by available experimental data and detailed methodologies.

## I. Application in Dye Synthesis

2-Amino-p-cresol is a key precursor for several classes of dyes, including fluorescent whitening agents, mordant dyes, and reactive dyes. Its performance in these applications is benchmarked against other common intermediates.

### A. Fluorescent Whitening Agents (FWAs)

2-Amino-p-cresol is instrumental in the production of certain fluorescent whitening agents, which are used to enhance the brightness of textiles and paper.

**Comparison with Alternatives:** A primary alternative in the broader class of aminophenols for dye synthesis is p-aminophenol. While direct quantitative comparisons for FWA synthesis are

not extensively available in public literature, a general comparison can be drawn based on their chemical properties.

Data Presentation:

Feature	2-Amino-p-cresol	p-Aminophenol (Alternative)	Remarks
Purity of Commercial Product	Typically ≥98% <a href="#">[1]</a>	High purity grades available	Purity is a critical factor for consistent reaction yields and final product quality.
Key Functional Groups	Amino, Hydroxyl, Methyl	Amino, Hydroxyl	The methyl group in 2-Amino-p-cresol can influence the solubility and electronic properties of the final dye molecule.
Reported Use in FWAs	Key precursor for agents like Fluorescent Whitening Agent DT	Used in the synthesis of various azo dyes <a href="#">[2]</a>	Specific performance data for FWAs from p-aminophenol is limited for direct comparison.

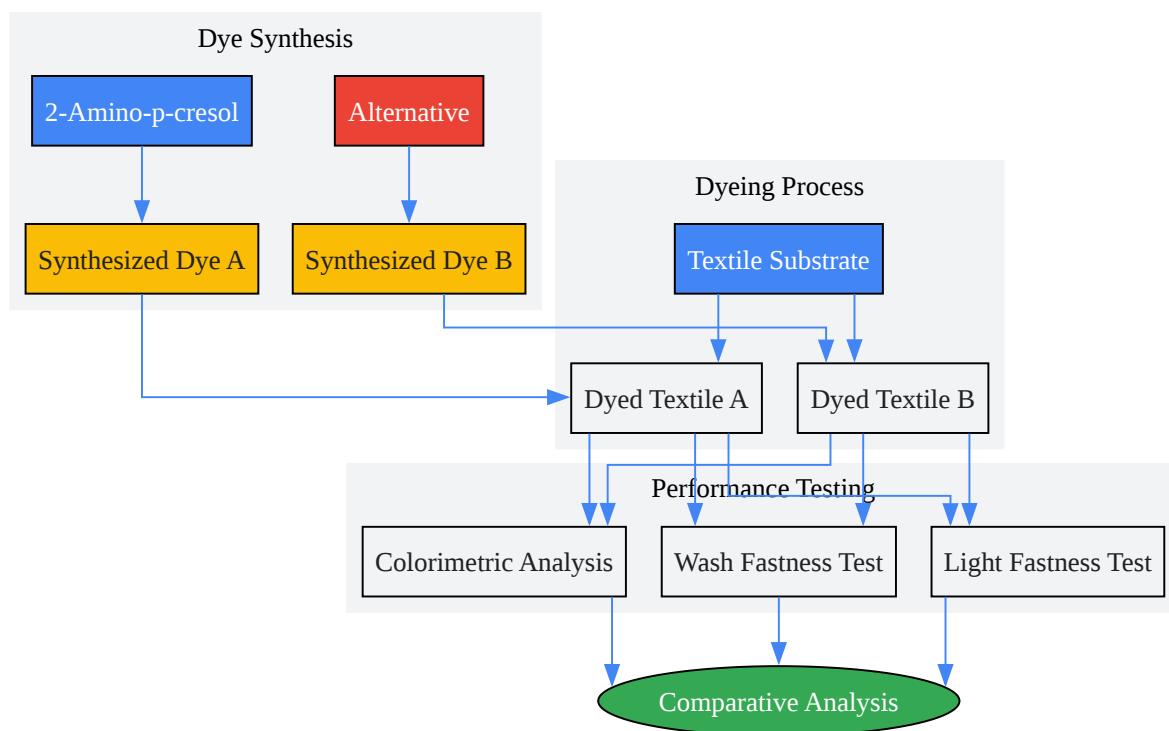
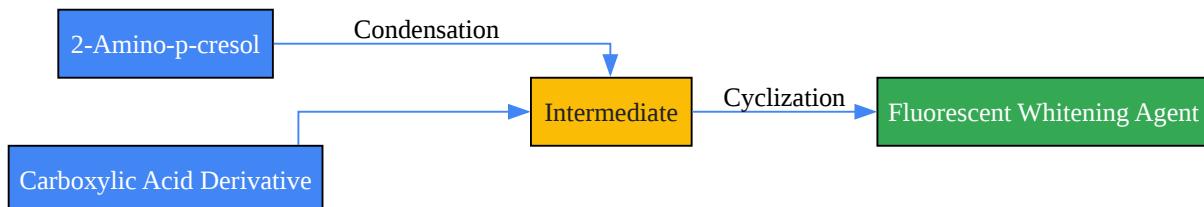
#### Experimental Protocol: General Synthesis of a Benzoxazole-based FWA

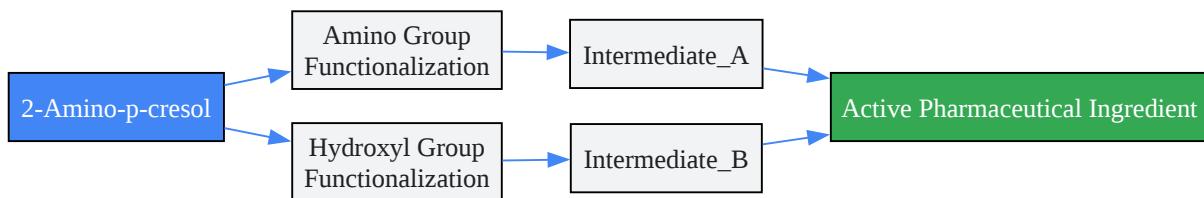
A common pathway for synthesizing fluorescent whitening agents from 2-Amino-p-cresol involves the formation of a benzoxazole ring.

- Condensation: React 2-Amino-p-cresol with a suitable carboxylic acid or its derivative (e.g., an acid chloride or anhydride) in a high-boiling point solvent such as xylene or under solvent-free melt conditions.
- Cyclization: The resulting intermediate undergoes cyclization, often with the elimination of water, to form the benzoxazole ring. This step is typically acid-catalyzed.

- Purification: The crude FWA is purified by recrystallization from a suitable solvent to achieve the desired purity for commercial applications.

#### Logical Relationship Diagram: FWA Synthesis Pathway





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## References

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)